

Technical Guide: 4-Methoxyleucine in Protein Engineering & Drug Discovery

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Compound of Interest

Compound Name: 2-Amino-4-methoxypentanoic acid

Cat. No.: B13083045

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Executive Summary

4-Methoxyleucine ((2S)-2-amino-4-methoxy-4-methylpentanoic acid) is a non-canonical amino acid (ncAA) designed as a structural surrogate for Leucine. By replacing the

-methine proton of Leucine with a methoxy group (–OMe), this molecule introduces a hydrogen bond acceptor into the side chain while retaining the steric bulk and hydrophobic profile of the aliphatic core.

Primary Utility:

- **Solubility Enhancement:** Increases the aqueous solubility of hydrophobic peptides without altering the 3D fold.
- **Hydrogen Bond Probing:** Acts as a "steric isostere" to Leucine that can accept hydrogen bonds, allowing researchers to map hydration sites and donor interactions within hydrophobic protein cores.
- **Metabolic Stability:** The ether linkage renders the side chain resistant to oxidative metabolism compared to native aliphatic residues.

Chemical & Physical Profile

Structural Characteristics

4-Methoxyleucine features a quaternary

-carbon, making it a sterically demanding yet chemically stable residue. Unlike 4-hydroxyleucine, which contains a reactive hydroxyl group, the methoxy variant is chemically inert under standard peptide synthesis conditions.

Property	Leucine (Leu)	4-Hydroxyleucine (HyLeu)	4-Methoxyleucine (MeOLeu)
Formula	C ₆ H ₁₃ NO ₂	C ₆ H ₁₃ NO ₃	C ₇ H ₁₅ NO ₃
MW (g/mol)	131.17	147.17	161.20
Side Chain	Isobutyl (Hydrophobic)	-Hydroxy-isobutyl (Polar/Donor)	-Methoxy-isobutyl (Polar/Acceptor)
H-Bonding	None	Donor & Acceptor	Acceptor Only
Hydropathy	Highly Hydrophobic	Amphipathic	Moderate Hydrophobicity
Electronic Effect	Inductive (+I)	Inductive (-I)	Inductive (-I)

Stereochemical Considerations

The biological activity of 4-methoxyleucine is strictly dependent on the stereochemistry at the

-carbon (S-configuration for L-amino acids). The

-carbon is achiral in 4-methoxyleucine because it is bonded to two identical methyl groups (unlike Isoleucine), simplifying synthesis and analysis.

Synthesis & Production

The synthesis of 4-methoxyleucine requires overcoming the steric hindrance of the quaternary

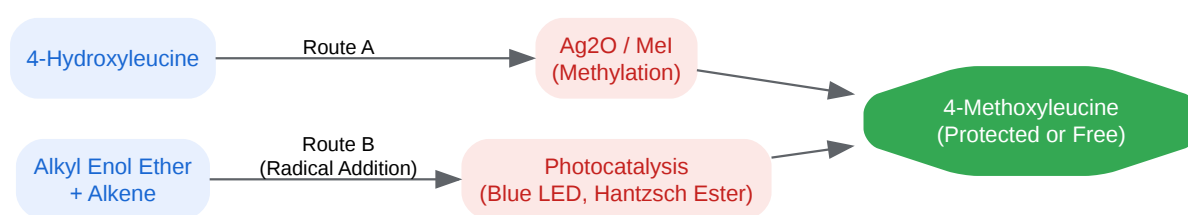
-carbon. Two primary routes are established: Chemical Modification of 4-hydroxyleucine and Photocatalytic Radical Addition.

Route A: O-Methylation of 4-Hydroxyleucine

This classical approach involves the methylation of the tertiary alcohol of 4-hydroxyleucine. Due to steric crowding, standard Williamson ether synthesis often fails; silver(I) oxide mediated methylation is preferred.

Route B: Photocatalytic Radical Functionalization (Modern)

A more convergent approach utilizes visible-light photocatalysis to couple an enol ether with an alkene, establishing the quaternary center in a single step (Dixon et al., ACS Catalysis).



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Figure 1: Synthetic pathways for 4-Methoxyleucine. Route B represents the modern photocatalytic approach for high stereocontrol.

Applications in Protein Engineering[1][2][3][4] Probing Hydrophobic Cores

In protein design, the "hydrophobic effect" is the primary driving force for folding. However, specific buried water molecules often play structural roles.

- The Experiment: Replace a buried Leucine with 4-Methoxyleucine.
- The Logic: If the protein stability is maintained or increased, the ether oxygen is likely satisfying a hydrogen bond requirement (e.g., from a backbone amide or a trapped water molecule) that Leucine could not. If stability drops significantly, the oxygen is introducing electrostatic repulsion or desolvation penalties.

Solubility Engineering

Aggregation is a major bottleneck in therapeutic peptide development. 4-Methoxyleucine disrupts the continuous hydrophobic patches on peptide surfaces without altering the overall shape required for receptor binding.

- Mechanism: The methoxy group solvates water molecules, creating a "hydration shell" around the residue that prevents non-specific hydrophobic collapse.

Experimental Protocols

Solid-Phase Peptide Synthesis (SPPS) Incorporation

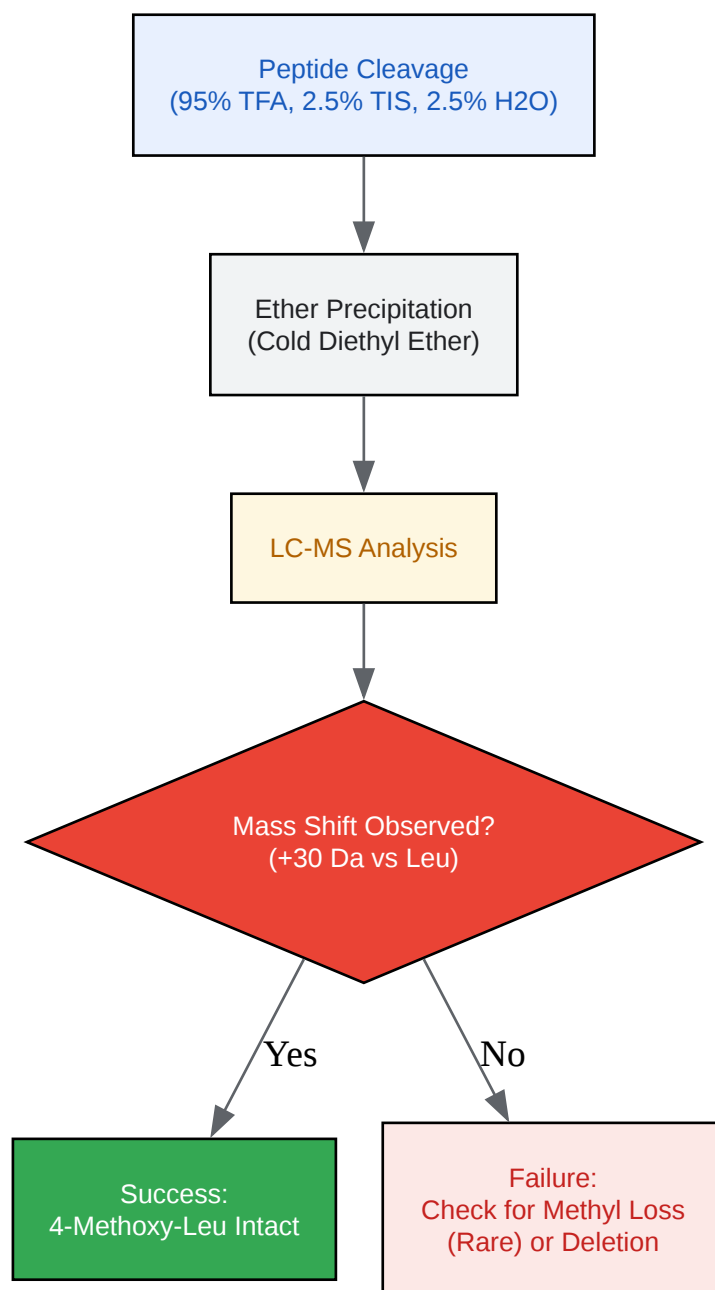
4-Methoxyleucine is compatible with standard Fmoc-SPPS protocols. Unlike 4-hydroxyleucine, the ether side chain does not require a protecting group, simplifying the workflow.

Protocol: Manual Coupling of Fmoc-4-Methoxy-Leu-OH

- Resin Preparation: Swell Rink Amide or Wang resin in DMF for 30 minutes.
- Activation:
 - Dissolve Fmoc-4-Methoxy-Leu-OH (3.0 eq) in DMF.
 - Add HATU (2.9 eq) and HOAt (3.0 eq) to minimize racemization.
 - Add DIPEA (6.0 eq) immediately before adding to resin.
 - Note: The steric bulk of the -methoxy group requires highly efficient coupling reagents like HATU rather than HBTU/DIC.
- Coupling: Shake at room temperature for 2–4 hours.
- Monitoring: Perform a Chloranil test (for secondary amines) or Kaiser test. If incomplete, re-couple using PyAOP.
- Capping: Cap unreacted sites with acetic anhydride/pyridine to prevent deletion sequences.

Validation Workflow

To ensure the integrity of the incorporated amino acid, the following self-validating steps are required:



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Figure 2: Quality control workflow for verifying 4-methoxyleucine incorporation post-synthesis.

References

- Dixon, D. J., et al. (2020). "α-Tertiary Dialkyl Ether Synthesis via Reductive Photocatalytic α-Functionalization of Alkyl Enol Ethers." ACS Catalysis. [Link](#)
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